

# Personal protective equipment for handling Ethyl p-methylbenzenesulfonate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl p-methylbenzenesulfonate

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## Essential Safety and Handling Guide for Ethyl p-methylbenzenesulfonate

This guide provides critical safety, handling, and disposal information for **Ethyl p-methylbenzenesulfonate** (also known as Ethyl p-tosylate), tailored for research, scientific, and drug development professionals. Adherence to these protocols is essential for ensuring laboratory safety and minimizing exposure risks.

**Ethyl p-methylbenzenesulfonate** is an ethylating agent used in chemical synthesis.<sup>[1]</sup> It is classified as a hazardous substance and a potential genotoxic impurity (PGI), which necessitates stringent handling protocols due to its ability to alkylate DNA and cause mutagenic effects.<sup>[2]</sup> The primary hazards include toxicity if swallowed, skin and eye irritation, and potential respiratory irritation.<sup>[3][4]</sup> It is also suspected to be a mutagen and carcinogen.<sup>[4][5][6]</sup>

## Hazard and Property Summary

For quick reference, the key quantitative data regarding the hazards and physical properties of **Ethyl p-methylbenzenesulfonate** are summarized below.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[3] [4]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation.[3][4]
Germ Cell Mutagenicity	Category 2	Suspected of causing genetic defects.[4]
Carcinogenicity	Category 2	Suspected of causing cancer. [4]
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation.[3]

Table 2: Physical and Chemical Properties

Property	Value
CAS Number	80-40-0[3][4]
Molecular Formula	C <sub>9</sub> H <sub>12</sub> O <sub>3</sub> S[6][7]
Molecular Weight	200.26 g/mol [3]
Appearance	White to light brown solid or colorless to pale brown liquid.[1][4][6]
Melting Point	32 - 34 °C / 89.6 - 93.2 °F[3][4]
Boiling Point	158 - 162 °C @ 10 mmHg[4][8]
Flash Point	157 °C / 314.6 °F[4]
Solubility	Insoluble in water; Soluble in alcohol, ether, and benzene.[3]
Specific Gravity	1.174[4]

## Operational and Disposal Plans

A systematic approach to handling, emergency response, and disposal is critical. The following procedural steps must be followed to ensure personnel safety and environmental protection.

## Personal Protective Equipment (PPE) Protocol

Before handling, all personnel must be equipped with the appropriate PPE. The level of protection should be determined by a thorough risk assessment of the specific procedure.

- Eye and Face Protection:
  - Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[9\]](#)[\[10\]](#)
  - When handling larger quantities or if there is a significant risk of splashing, a face shield should be worn in addition to goggles.[\[11\]](#)
- Skin and Body Protection:
  - Gloves: Wear appropriate chemical-resistant gloves, such as butyl rubber or nitrile, to prevent skin contact.[\[11\]](#)[\[12\]](#) Ensure gloves are inspected for integrity before each use.
  - Lab Coat/Clothing: A chemically resistant lab coat or apron is mandatory.[\[9\]](#)[\[12\]](#) Wear clothing that provides maximum skin coverage.[\[13\]](#)
- Respiratory Protection:
  - All work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[9\]](#)
  - If engineering controls are insufficient or if irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator must be used.[\[10\]](#) A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements should be followed.[\[9\]](#)

## Step-by-Step Handling Procedure

- Preparation:
  - Ensure a safety shower and eyewash station are unobstructed and readily accessible.[\[9\]](#)  
[\[10\]](#)
  - Designate a specific area within a chemical fume hood for the procedure.
  - Assemble all necessary equipment and reagents before starting.
  - Confirm you have the correct chemical and read the Safety Data Sheet (SDS) before use.  
[\[10\]](#)
- Handling:
  - Handle as a solid below its melting point (32-34°C) to minimize vapor/aerosol generation.  
[\[9\]](#)
  - Avoid all direct contact with skin, eyes, and clothing.[\[9\]](#)
  - Do not eat, drink, or smoke in the handling area.[\[10\]](#)
  - Use equipment and containers that are clean, dry, and compatible with the substance.
  - Keep the container tightly closed when not in use.[\[9\]](#)
- Post-Handling:
  - Wash hands and any exposed skin thoroughly with soap and water after handling.[\[9\]](#)[\[10\]](#)
  - Decontaminate all work surfaces and equipment after the procedure is complete.
  - Remove contaminated PPE carefully to avoid cross-contamination and dispose of it as hazardous waste. Contaminated clothing should be washed before reuse.[\[9\]](#)
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[9\]](#)

- Store locked up and away from incompatible substances.[10] The material is sensitive to moisture.[6]

## Emergency and First Aid Plan

Immediate action is required in case of exposure.

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[9]
- Skin Contact: Immediately flush the affected skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[9] Seek medical attention if skin irritation occurs.[10]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do.[10] Seek immediate medical attention.[4][9][10]
- Ingestion: Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person.[9] Call a poison center or doctor immediately. [10]

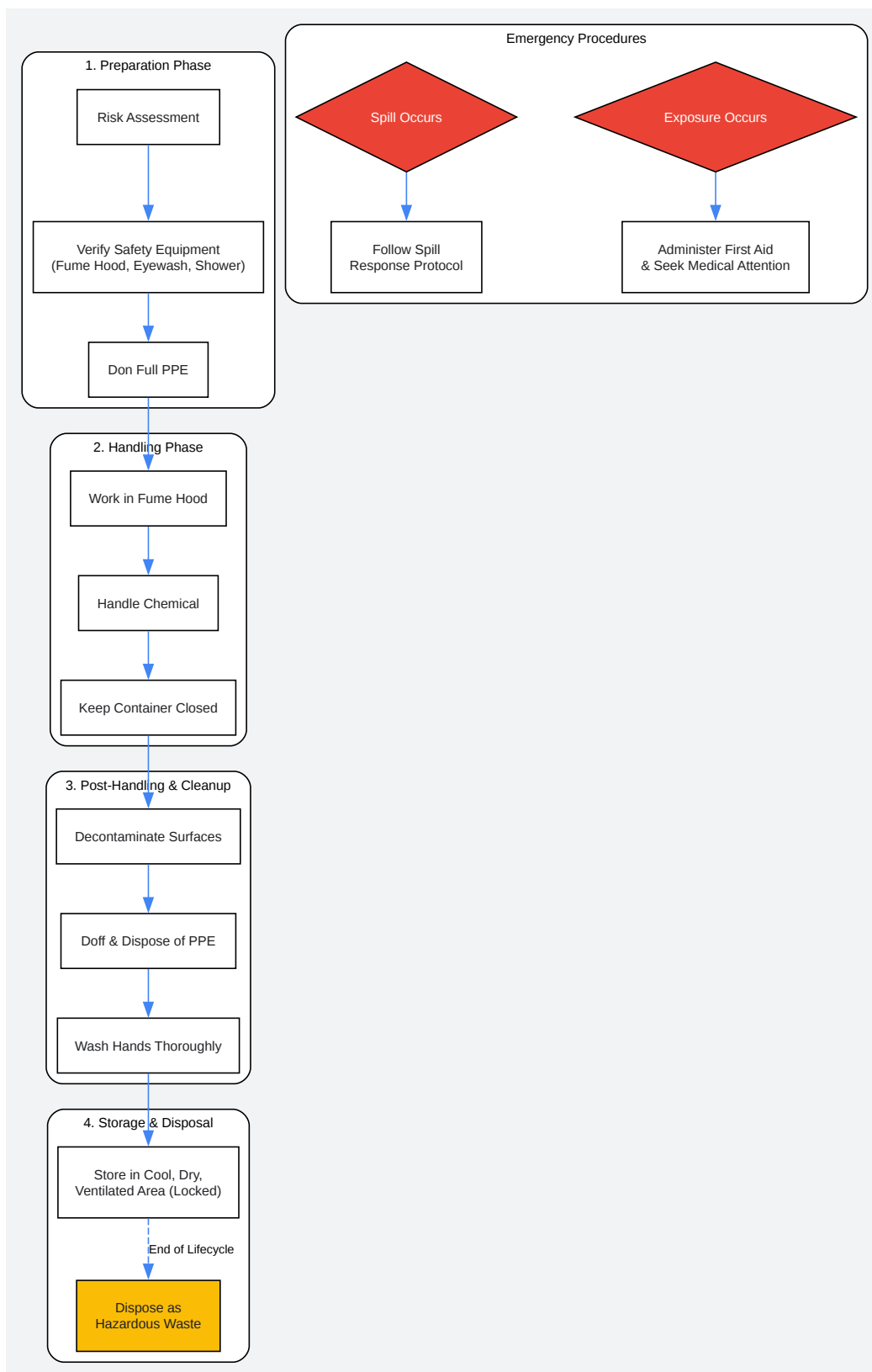
## Spill and Disposal Plan

- Spill Response:
  - Evacuate non-essential personnel from the area.
  - Ensure adequate ventilation.
  - Wearing full PPE, sweep up the solid material, avoiding dust generation.[9]
  - Place the spilled material into a suitable, labeled container for hazardous waste disposal. [4][9]
  - Clean the spill area thoroughly.
- Waste Disposal:

- Dispose of all waste, including contaminated PPE and empty containers, as hazardous waste.[\[4\]](#)
- Disposal must be conducted at an approved waste disposal plant.[\[10\]](#)
- Always consult with local, state, and federal environmental regulatory agencies for guidance on acceptable disposal practices, as regulations may vary.[\[3\]](#)[\[9\]](#)

## Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **Ethyl p-methylbenzenesulfonate**, from preparation to disposal.



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Caption: Workflow for safe handling of **Ethyl p-methylbenzenesulfonate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Ethyl p-methylbenzenesulfonate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b128698#personal-protective-equipment-for-handling-ethyl-p-methylbenzenesulfonate>]

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